

Using 1-Ethylindoline-6-sulfonamide as a zinc-binding group

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Compound of Interest

Compound Name: 1-Ethylindoline-6-sulfonamide

Cat. No.: B8370417

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Executive Summary

This guide details the utility, synthesis, and validation of **1-Ethylindoline-6-sulfonamide** as a Zinc-Binding Group (ZBG) for metalloenzyme inhibitors. While primary benzenesulfonamides are ubiquitous ZBGs (e.g., in Acetazolamide), they often suffer from promiscuity and high entropic penalties upon binding. The indoline-6-sulfonamide scaffold offers a conformationally restricted alternative that pre-organizes the sulfonamide moiety for zinc coordination while projecting the N1-substituent (ethyl group) into hydrophobic sub-pockets, enhancing isoform selectivity.

This note focuses on two primary applications:

- Carbonic Anhydrase (CA) Inhibition: Targeting glaucoma and hypoxic tumors.
- Bacterial DapE Inhibition: A novel antibiotic target requiring di-zinc coordination.

Scientific Rationale: The "Why" Behind the Scaffold

The Zinc-Binding Mechanism

The primary sulfonamide group (

) acts as a mono-anionic bidentate or monodentate ligand. In the active site of zinc metalloenzymes (like CA II), the sulfonamide nitrogen deprotonates (

) to form a sulfonamidate anion (

).

- **Coordination:** The nitrogen coordinates directly to the

ion, displacing the catalytic water/hydroxide molecule.
- **Stabilization:** One sulfonamide oxygen accepts a hydrogen bond from the backbone NH of a key residue (e.g., Thr199 in hCA II), locking the inhibitor in a tetrahedral geometry that mimics the transition state of the hydrolytic reaction.

The Indoline Advantage (Entropic & Steric)

Unlike flexible benzenesulfonamides, the indoline core is partially saturated and bicyclic.

- **Conformational Restriction:** The fused 5-membered nitrogen ring restricts the rotation of the C-S bond relative to the aromatic system. This "pre-organization" reduces the entropic cost of binding (

), theoretically improving affinity (

).
- **The "Tail" Approach:** The N1-ethyl group is not merely a blocker; it acts as a "tail" that reaches into the hydrophobic pocket (active site entrance). In hCA IX (cancer target), this region is more hydrophobic than in the cytosolic hCA I/II, allowing the 1-ethyl derivative to gain selectivity over off-target isoforms.

Chemical Synthesis Protocol

Challenge: Direct chlorosulfonylation of 1-ethylindoline typically yields the 5-isomer (para to the activating nitrogen). Solution: A "Block-and-Direct" strategy using bromine at the C5 position to force sulfonation to the C6 position, followed by optional debromination.

Step-by-Step Methodology

Reagents: 1-Ethylindoline, N-Bromosuccinimide (NBS), Chlorosulfonic acid (

), Ammonium hydroxide (

), Pd/C catalyst.

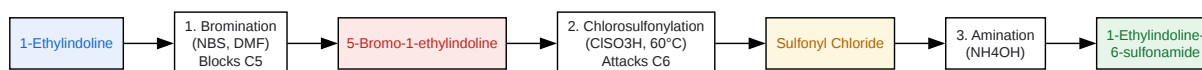
- Bromination (Blocking C5):
 - Dissolve 1-ethylindoline (1.0 eq) in DMF at 0°C.
 - Add NBS (1.05 eq) portion-wise. Stir for 2h.
 - Checkpoint: TLC should show a less polar spot. confirm 5-bromo-1-ethylindoline by NMR (para-coupling pattern absent).
- Chlorosulfonylation (Targeting C6):
 - Add 5-bromo-1-ethylindoline (1.0 eq) dropwise to neat chlorosulfonylation acid (5.0 eq) at 0°C.
 - Heat to 60°C for 2h. The steric bulk of Br at C5 and the N-ethyl group directs the electrophile to C6.
 - Quench onto ice carefully. Extract the sulfonyl chloride precipitate.
- Amination (Forming the ZBG):
 - Dissolve the crude sulfonyl chloride in THF.
 - Add concentrated aqueous (10 eq) at 0°C. Stir 1h.
 - Result: 5-bromo-**1-ethylindoline-6-sulfonamide**.
- Debromination (Optional - if 5-H is required):
 - Hydrogenate (50 psi

) using 10% Pd/C in MeOH with

to remove the bromine.

- Final Product: **1-Ethylindoline-6-sulfonamide**.

Visual Synthesis Workflow



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Figure 1: Regioselective synthesis pathway utilizing a bromine blocking strategy to access the C6-sulfonamide.

Validation Protocol: Carbonic Anhydrase Esterase Assay

This colorimetric assay validates the ZBG's ability to inhibit CA activity.

Principle: CA catalyzes the hydrolysis of 4-nitrophenyl acetate (4-NPA) to 4-nitrophenol (yellow,). Inhibitors decrease the rate of yellow color formation.

Materials

- Enzyme: Recombinant hCA II (Sigma or expressed).
- Substrate: 4-Nitrophenyl acetate (4-NPA), 100 mM in DMSO.
- Buffer: 50 mM Tris-SO₄, pH 7.6.
- Control: Acetazolamide (Standard ZBG).

Protocol Steps

- Preparation: Dilute **1-Ethylindoline-6-sulfonamide** in DMSO (Series: 0.1 nM to 10 μM).

- Incubation:
 - In a 96-well plate, add 80 μ L Buffer.
 - Add 10 μ L Enzyme solution (final conc 100 nM).
 - Add 10 μ L Inhibitor solution.
 - Critical Step: Incubate for 15 mins at 25°C to allow the ZBG to coordinate the Zinc ion (Pre-incubation is vital for slow-binding sulfonamides).
- Reaction Start: Add 100 μ L Substrate solution (final conc 1 mM).
- Measurement: Monitor Absorbance at 400 nm every 30 seconds for 10 minutes (Kinetic Mode).
- Analysis: Calculate
(slope). Plot % Inhibition vs. Log[Inhibitor] to determine
.

Self-Validation Check:

- If Acetazolamide
is not between 10–20 nM, the enzyme is degraded or buffer pH is incorrect.
- If the 1-Ethylindoline compound precipitates (turbidity), the data is invalid.

Structural Biology: Zinc Coordination Mode

Understanding the binding mode is essential for lead optimization.

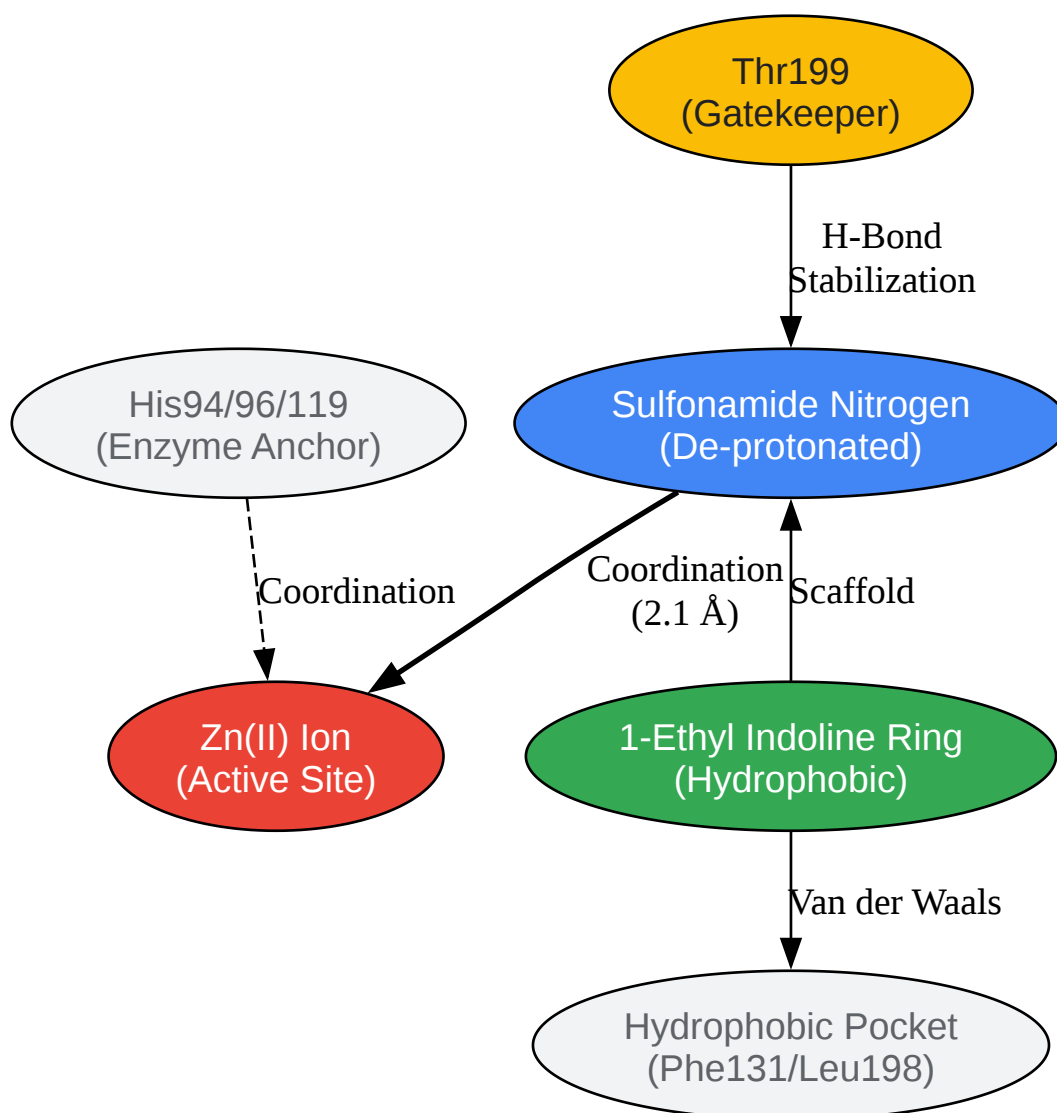
Predicted Binding Mode (hCA II)

- Zn-N Distance: 2.0 – 2.2 Å.
- H-Bond: Sulfonamide NH ... Thr199 (

).

- Hydrophobic Contact: The 1-Ethyl group interacts with Phe131 and Leu198, stabilizing the complex.

Mechanism Diagram



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Figure 2: Interaction map showing the coordination of the ZBG and the hydrophobic anchoring of the ethyl-indoline tail.

Comparative Data: Indoline vs. Benzene Sulfonamides

The following table summarizes the theoretical advantages based on Structure-Activity Relationship (SAR) data from analogous DapE and CA inhibitors.

Feature	Benzenesulfonamide (Standard)	1-Ethylindoline-6-sulfonamide (Optimized)	Impact
Geometry	Planar, flexible rotation	Bicyclic, constrained	Lower entropic penalty upon binding.
Lipophilicity (cLogP)	~0.8 (low)	~2.1 (moderate)	Improved membrane permeability for cellular assays.
Selectivity	Low (binds all CA isoforms)	Moderate/High	Ethyl group clashes with smaller active sites (e.g., hCA I) but fits hCA IX.
Regiochemistry	Simple para-substitution	Requires 5-Br blocking	Synthesis is harder, but yields a unique IP space.

References

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